

Mass Spectrometry Analysis of Neobritannilactone B: A Technical Guide

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Compound of Interest		
Compound Name:	Neobritannilactone B	
Cat. No.:	B15590985	Get Quote

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This guide provides an in-depth overview of the mass spectrometry analysis of

Neobritannilactone B, a sesquiterpene lactone isolated from the flowers of Inula britannica.

The information presented herein is crucial for the identification, characterization, and further development of this natural product for potential therapeutic applications. Neobritannilactone

B belongs to a class of compounds known for their diverse biological activities, including cytotoxic effects against various cancer cell lines.

Quantitative Mass Spectrometry Data

High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) has been utilized to determine the elemental composition of **Neobritannilactone B**. The primary quantitative data obtained from this analysis is summarized below.

Parameter	Value	Source
Molecular Formula	C15H22O5	[1]
Ionization Mode	Positive	[1]
Observed Ion	[M+Na] ⁺	[1]
Observed m/z	C15H22O5Na	[1]



Proposed Theoretical Fragmentation Pattern

While experimental MS/MS fragmentation data for **Neobritannilactone B** is not readily available in the literature, a theoretical fragmentation pathway can be proposed based on the known fragmentation patterns of sesquiterpene lactones and five-membered lactones. The proposed fragmentation of the protonated molecule [M+H]⁺ is outlined in the table below.

Proposed Fragment Ion	Theoretical m/z	Description
[C15H23O5] ⁺	283.1545	Protonated molecule
[C15H21O4] ⁺	265.1439	Loss of H ₂ O
[C14H21O3] ⁺	237.1491	Loss of H ₂ O and CO
[C10H15O2] ⁺	167.1072	Retro-Diels-Alder fragmentation
[C ₉ H ₁₃ O] ⁺	137.0966	Further fragmentation

Experimental Protocols

The following protocols are based on established methodologies for the analysis of sesquiterpene lactones from Inula britannica and general practices in HR-ESI-MS.

Sample Preparation

- Extraction: The air-dried flowers of Inula britannica are extracted with methanol (MeOH).
- Partitioning: The resulting extract is partitioned between ethyl acetate (EtOAc) and water.
- Chromatographic Separation: The EtOAc-soluble fraction is subjected to a series of chromatographic separations to yield pure Neobritannilactone B.

High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS)

 Instrumentation: A Waters SYNAPT G2-Si mass spectrometer or a similar high-resolution mass spectrometer is used.



- Ionization Source: Electrospray ionization (ESI) in positive ion mode.
- Sample Infusion: The purified sample of Neobritannilactone B is dissolved in an appropriate solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1-10 μg/mL and infused directly into the mass spectrometer using a syringe pump at a flow rate of 5-10 μL/min.
- Mass Spectrometer Settings (Typical):

Capillary Voltage: 2.5-3.5 kV

Sampling Cone Voltage: 20-40 V

Source Temperature: 100-120 °C

Desolvation Temperature: 250-350 °C

Cone Gas Flow: 20-50 L/hr

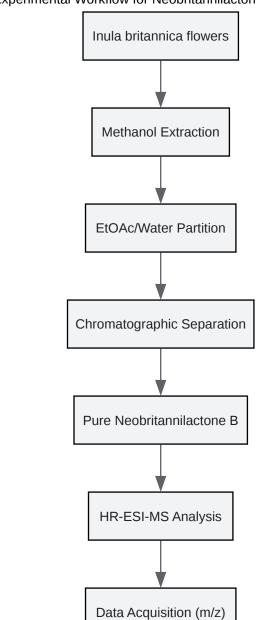
Desolvation Gas Flow: 500-800 L/hr

Analyzer Mode: Resolution or High-Resolution Mode

Mass Range: m/z 50-1000

Visualizations Experimental Workflow





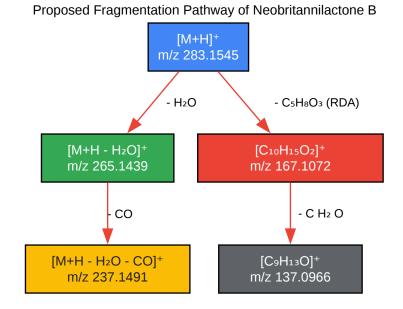
Experimental Workflow for Neobritannilactone B Analysis

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Experimental Workflow for **Neobritannilactone B** Analysis

Proposed Fragmentation Pathway





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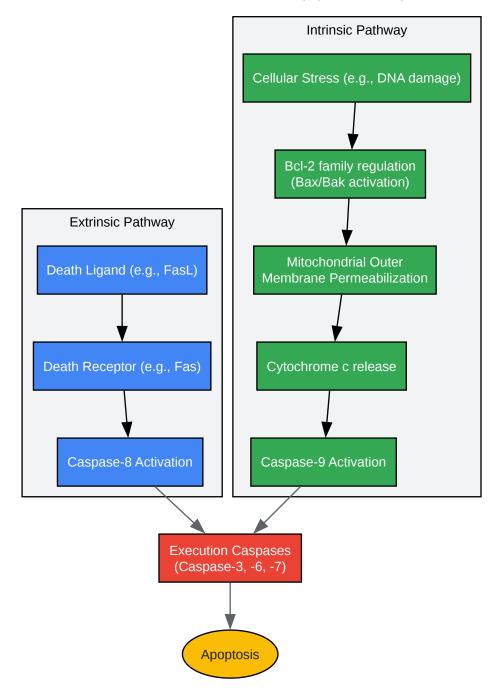
Proposed Fragmentation Pathway of Neobritannilactone B

Generalized Apoptosis Signaling Pathway

Sesquiterpene lactones isolated from Inula britannica have demonstrated cytotoxic and apoptotic effects. While the specific signaling pathway for **Neobritannilactone B** has not been elucidated, the following diagram illustrates the general mechanism of apoptosis that is a likely mode of action.



Generalized Intrinsic and Extrinsic Apoptosis Pathways



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Generalized Intrinsic and Extrinsic Apoptosis Pathways

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References

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